

isobutyl acrylate CAS number and molecular weight

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Compound of Interest

Compound Name: *Isobutyl acrylate*

Cat. No.: *B092927*

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An In-depth Technical Guide on **Isobutyl Acrylate**

This technical guide provides essential information regarding the chemical properties of **isobutyl acrylate**, specifically its CAS number and molecular weight. The data is presented for researchers, scientists, and drug development professionals who may utilize this monomer in polymer synthesis for various applications.

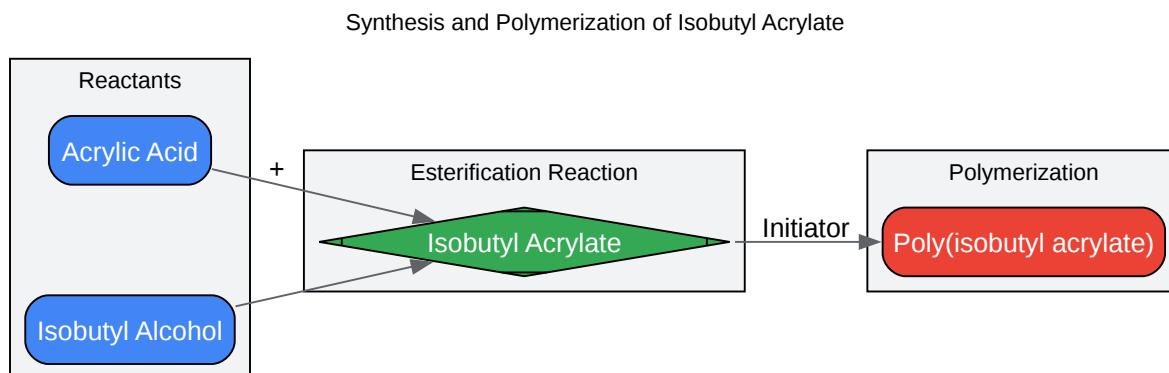
Core Chemical Identifiers

Isobutyl acrylate is the ester of acrylic acid and isobutyl alcohol.^[1] It is a monofunctional monomer utilized as a raw material in the synthesis of polymers.^[2] The key identifiers for this compound are summarized in the table below.

Parameter	Value	References
CAS Registry Number	106-63-8	[3][4][5][6]
Molecular Formula	C7H12O2	[1][3][7]
Molecular Weight	128.17 g/mol	[1][4][7]
128.1690 g/mol	[3]	
128.2 g/mol	[2][8]	
Synonyms	Isobutyl 2-propenoate, 2- Methylpropyl acrylate, Acrylic acid, isobutyl ester	[3][4][6]

Synthesis and Polymerization

Isobutyl acrylate is synthesized via the esterification of acrylic acid with isobutyl alcohol. As a monomer, it readily undergoes addition reactions and is used to produce a variety of copolymers.[2] The polymerization of **isobutyl acrylate** is a key reaction for its application in coatings, adhesives, and plastics.[1]



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Caption: Synthesis and polymerization of **isobutyl acrylate**.

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